

Technical Deep Dive: 2-Iodo-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Iodo-5-nitrobenzonitrile

CAS No.: 101421-15-2

Cat. No.: B011657

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A Strategic Scaffold for Antiviral and Kinase Inhibitor Discovery[1]

Executive Summary

2-Iodo-5-nitrobenzonitrile (CAS: 101421-15-2) is a trifunctional aromatic scaffold essential to modern medicinal chemistry.[1][2] Characterized by three orthogonal reactive handles—an electrophilic nitrile, a displaceable iodide, and a reducible nitro group—it serves as a critical "divergent node" in the synthesis of fused heterocycles.[1]

This guide analyzes its role as a precursor in the discovery of HIV-1 integrase inhibitors (such as Elvitegravir) and quinazoline-based kinase inhibitors.[1] We provide validated protocols for its synthesis, safety considerations for handling nitro-aromatics, and a strategic map of its reactivity profile.

Part 1: Chemical Profile & Properties[1][3][4]

Property	Specification
CAS Number	101421-15-2
IUPAC Name	2-iodo-5-nitrobenzonitrile
Molecular Formula	C ₇ H ₃ IN ₂ O ₂
Molecular Weight	274.02 g/mol
Appearance	Pale yellow to orange crystalline solid
Melting Point	108–112 °C (Recrystallized from Ethanol)
Solubility	Soluble in DMSO, DMF, EtOAc; Sparingly soluble in water
Hazards	Acute Tox.[1][3] (Oral/Dermal), Skin Irritant, Potential Explosive (Nitro)

Structural Analysis

The molecule's utility stems from the electronic interplay of its substituents:

- C-2 Iodine: Activated by the ortho-nitrile and para-nitro groups, this iodine is highly labile toward Palladium-catalyzed cross-coupling (Suzuki, Sonogashira) and Nucleophilic Aromatic Substitution (S_NAr).[1]
- C-1 Nitrile: Provides a handle for cyclization (e.g., to quinazolines) or hydrolysis to amides/acids.[1]
- C-5 Nitro: A "masked" amine.[1] It remains inert during C-2 functionalization, allowing for late-stage reduction to an aniline for further derivatization.[1]

Part 2: Synthesis Protocols

Two primary routes exist for synthesizing **2-iodo-5-nitrobenzonitrile**. The choice depends on available starting materials and scale.

Method A: Direct Nitration of 2-Iodobenzonitrile (Scalable)

This method is preferred for larger scales due to the availability of 2-iodobenzonitrile and fewer steps.^[1]

- Reagents: HNO_3 (100%), H_2SO_4 (conc.), 2-Iodobenzonitrile.^{[1][4]}
- Mechanism: Electrophilic Aromatic Substitution (EAS).^[1] The nitrile and iodine are ortho/para directing (deactivating) and ortho/para directing (deactivating) respectively? Actually, CN is meta directing (strongly deactivating), I is ortho/para directing (weakly deactivating). The position para to the Iodine (and meta to the Nitrile) is electronically favored for nitration.^[1]

Protocol:

- Preparation: Dissolve 2-iodobenzonitrile (1.0 equiv) in concentrated H_2SO_4 at 0°C .
- Nitration: Dropwise add fuming HNO_3 (1.5 equiv) while maintaining internal temperature $<10^\circ\text{C}$.
- Reaction: Allow to warm to room temperature, then heat to 75°C for 12 hours.
- Workup: Pour onto crushed ice. The product precipitates as a yellow solid.^[1]
- Purification: Recrystallize from Ethanol to yield pale yellow needles.
 - Yield: ~60–75%^[1]

Method B: Sandmeyer Reaction (Precision)

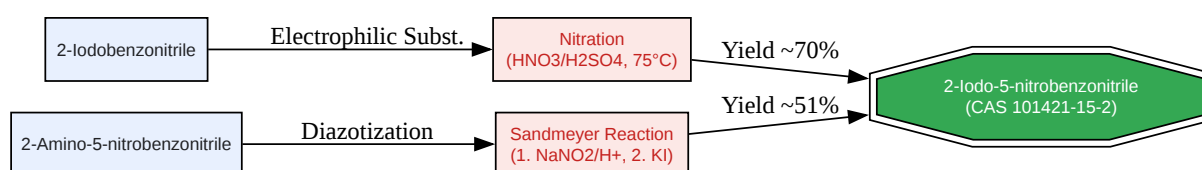
Used when starting from the aniline precursor, often in research settings where 2-amino-5-nitrobenzonitrile is the available feedstock.^[1]

Protocol:

- Diazotization: Suspend 2-amino-5-nitrobenzonitrile in H_2SO_4 /Water. Cool to 0°C . Add NaNO_2 (1.1 equiv) dropwise.^[1] Stir 30 min to form the diazonium salt.

- Iodination: Slowly add a solution of Potassium Iodide (KI, 1.5 equiv) in water.[1] Expect vigorous gas evolution (N₂).[1]
- Completion: Stir at room temperature for 2 hours.
- Workup: Quench with saturated sodium thiosulfate (to remove excess iodine). Extract with Ethyl Acetate.[1]
 - Yield: ~50–60%[1]

Synthesis Workflow Diagram



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Figure 1: Convergent synthesis pathways for **2-Iodo-5-nitrobenzonitrile**.

Part 3: Synthetic Utility & Reactivity[1]

The true value of this scaffold lies in its ability to undergo sequential, orthogonal functionalization.[1]

Palladium-Catalyzed Cross-Coupling

The C-2 Iodine is an excellent handle for Suzuki-Miyaura coupling to install aryl or heteroaryl groups.[1] This is the primary route for building the biaryl core of many kinase inhibitors.[1]

- Reaction: **2-Iodo-5-nitrobenzonitrile** + Aryl-Boronic Acid

Biaryl Product.[1]

- Insight: The electron-withdrawing nitro and nitrile groups make the C-I bond highly susceptible to oxidative addition by Pd(0), often allowing milder conditions than standard aryl

iodides.[1]

Nitro Reduction & Cyclization

Following C-2 functionalization, the C-5 nitro group can be reduced (Fe/HCl or H₂/Pd-C) to an aniline.[1] This newly formed amine can then attack the C-1 nitrile (or an adjacent electrophile) to close a ring, forming quinazolines or indoles.[1]

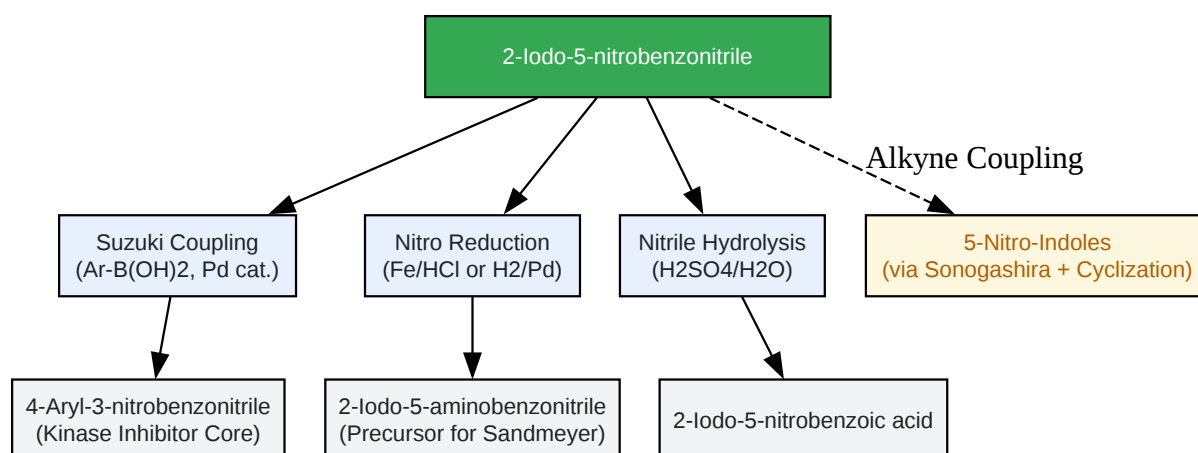
Case Study: Discovery of HIV-1 Integrase Inhibitors

In the research leading to Elvitegravir (JTK-303), **2-iodo-5-nitrobenzonitrile** served as a key intermediate.[1] The "University of Tokyo" research group utilized this scaffold to construct the quinolone core required for integrase inhibition.[1]

Mechanism of Action in Discovery:

- Scaffold Construction: The iodine allows attachment of the specific side chains required for binding to the viral enzyme.[1]
- Core Formation: The nitrile/nitro pair facilitates the formation of the fused ring system essential for chelating the Magnesium ions in the integrase active site.[1]

Reactivity Map



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Figure 2: Divergent reactivity map showing the scaffold's versatility in accessing diverse chemical space.^[1]

Part 4: Safety & Handling

Working with **2-Iodo-5-nitrobenzonitrile** requires strict adherence to safety protocols due to the energetic nature of the nitro group and the toxicity of nitriles.^[1]

Hazard Class	Risk Description	Mitigation Strategy
Nitro Aromatics	Potential for thermal runaway or explosion at high temperatures/scale. ^[1]	Avoid heating dry solids. ^[1] Use blast shields for reactions >5g. ^[1]
Nitrile Toxicity	Metabolizes to cyanide in vivo; highly toxic if ingested/inhaled. ^[1]	Keep amyl nitrite (antidote) accessible. ^[1] Work in a fume hood.
Skin Sensitization	Potent sensitizer; can cause severe dermatitis. ^[1]	Double-glove (Nitrile/Laminate). ^[1] Wash immediately upon contact. ^[1]

Storage: Store in a cool, dry place away from light (iodides are light-sensitive).^[1] Keep under inert atmosphere (Argon) for long-term stability.

References

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